

"Anti-MRSA agent 15" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anti-MRSA agent 15

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Technical Guide: An Indole-Based Anti-MRSA Agent

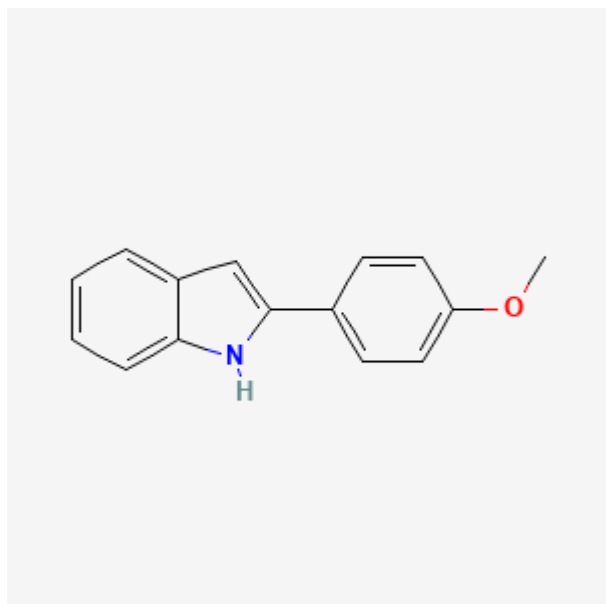
An In-depth Analysis of 2-(4-methoxyphenyl)-5-nitro-1H-indole as a Representative Anti-MRSA Agent

This technical guide provides a comprehensive overview of a representative indole-based anti-MRSA agent, 2-(4-methoxyphenyl)-5-nitro-1H-indole. Indole derivatives have emerged as a promising class of compounds in the development of new antibacterial agents to combat drug-resistant bacteria, including Methicillin-resistant *Staphylococcus aureus* (MRSA). This document is intended for researchers, scientists, and drug development professionals, offering detailed information on the chemical structure, properties, synthesis, and biological evaluation of this compound.

Chemical Structure and Properties

The core of this anti-MRSA agent is an indole scaffold, a bicyclic structure composed of a benzene ring fused to a pyrrole ring. The specific compound, 2-(4-methoxyphenyl)-5-nitro-1H-indole, is characterized by a 4-methoxyphenyl group at the 2-position and a nitro group at the 5-position of the indole ring.

Chemical Structure:



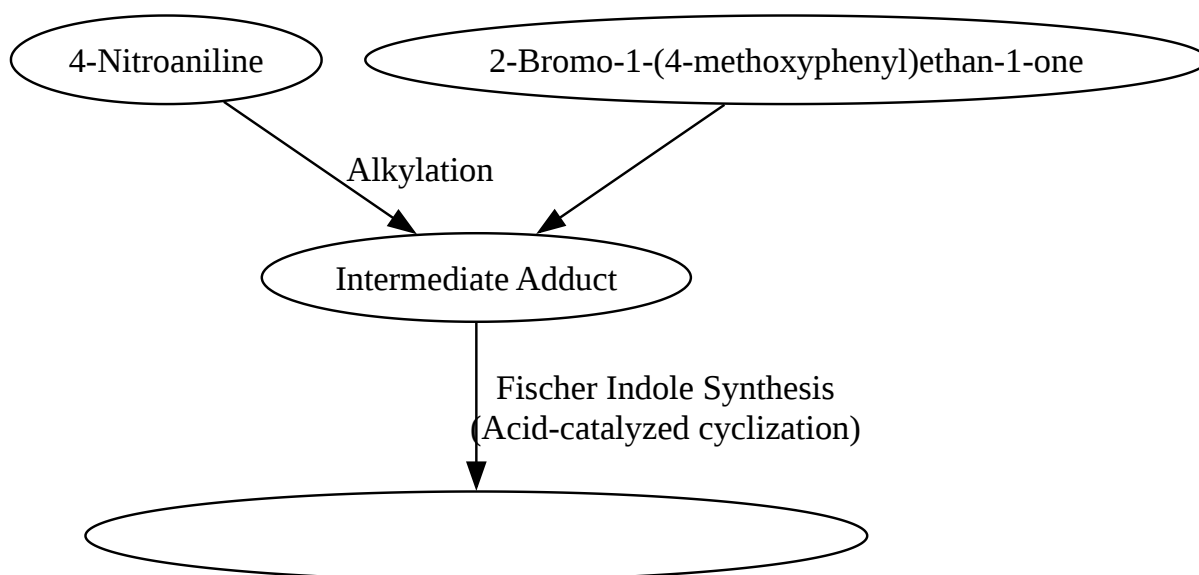
(Note: The image displays the parent compound 2-(4-methoxyphenyl)-1H-indole. The agent discussed here includes a nitro group at the 5-position.)

Table 1: Physicochemical Properties of 2-(4-methoxyphenyl)-5-nitro-1H-indole

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₂ N ₂ O ₃	(Calculated)
Molecular Weight	268.27 g/mol	(Calculated)
Appearance	Expected to be a crystalline solid	N/A
Solubility	Expected to be soluble in organic solvents like DMSO and ethanol	N/A
Melting Point	Not available	N/A

Synthesis Protocol

The synthesis of 2-(4-methoxyphenyl)-5-nitro-1H-indole can be achieved through a multi-step process starting from commercially available reagents. A plausible synthetic route is outlined below.



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Caption: Proposed mechanisms of action for an indole-based anti-MRSA agent.

Experimental Protocol: Membrane Permeability Assay

A common method to assess membrane damage is to measure the leakage of intracellular components, such as potassium ions (K^+), or the uptake of fluorescent dyes like propidium iodide.

- Bacterial Culture Preparation:
 - Grow MRSA to the mid-logarithmic phase in a suitable broth medium.
 - Harvest the cells by centrifugation, wash with a buffer (e.g., PBS), and resuspend in the same buffer to a specific optical density.
- Treatment and Measurement:
 - Add the test compound at various concentrations (e.g., 1x and 2x MIC) to the bacterial suspension.

- Include a positive control (e.g., a known membrane-disrupting agent like melittin) and a negative control (vehicle).
- At different time points, take aliquots of the suspension and centrifuge to pellet the bacteria.
- Measure the concentration of K^+ in the supernatant using an atomic absorption spectrophotometer or an ion-selective electrode. An increase in extracellular K^+ indicates membrane damage.

Conclusion

2-(4-methoxyphenyl)-5-nitro-1H-indole represents a promising scaffold for the development of novel anti-MRSA agents. Its synthesis is achievable through established chemical methodologies, and its biological activity can be thoroughly characterized using standard microbiological and biochemical assays. Further investigation into the structure-activity relationships of related indole derivatives, along with in-depth mechanistic studies and in vivo efficacy evaluations, will be crucial for the advancement of this class of compounds as potential therapeutics for MRSA infections.

- To cite this document: BenchChem. ["Anti-MRSA agent 15" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15566041#anti-mrsa-agent-15-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15566041#anti-mrsa-agent-15-chemical-structure-and-properties)

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